

# Spectroscopic Analysis of Diisopropyl Fumarate Copolymers: A Comparative Guide

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## Compound of Interest

Compound Name: *Diisopropyl fumarate*

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This guide provides a comparative overview of the spectroscopic analysis of **diisopropyl fumarate** (DIPF) copolymers using Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy. It is intended for researchers, scientists, and professionals in drug development who are working with or developing fumarate-based polymers. This document summarizes key spectroscopic data from various studies and presents detailed experimental protocols to aid in the characterization of these materials.

## Comparison of Spectroscopic Data

The structural characteristics of diisopropyl fumarate copolymers can be effectively determined using IR and NMR spectroscopy.<sup>[1]</sup> These techniques provide quantitative insights into the copolymer composition and microstructure.<sup>[2][3]</sup>

## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in the copolymer structure. The table below summarizes the characteristic absorption bands observed for DIPF copolymers.

| Functional Group | Vibration Type | Wavenumber (cm <sup>-1</sup> ) | Copolymer System    | Source              |
|------------------|----------------|--------------------------------|---------------------|---------------------|
| C=O (Ester)      | Stretching     | ~1736                          | Poly(NBA-co-DIPF)   | <a href="#">[4]</a> |
| C=O (Ester)      | Stretching     | ~1715                          | Poly(DIPF-stat-BzA) | <a href="#">[5]</a> |
| C-H (aliphatic)  | Stretching     | 2876, 2930, 2984               | Poly(NBA-co-DIPF)   | <a href="#">[4]</a> |
| C-H              | Stretching     | 2880, 3020, 3060               | Poly(DIPF-stat-BzA) | <a href="#">[5]</a> |
| C-O-C (Ester)    | Stretching     | ~1100, ~1250                   | Poly(DIPF-stat-BzA) | <a href="#">[5]</a> |
| C=C (Aromatic)   | Stretching     | ~1585                          | Poly(DIPF-stat-BzA) | <a href="#">[5]</a> |
| C-H (Aromatic)   | Stretching     | ~1609                          | Poly(NBA-co-DIPF)   | <a href="#">[4]</a> |

Poly(NBA-co-DIPF): Copolymer of p-nitrobenzyl acrylate and **diisopropyl fumarate**

Poly(DIPF-stat-BzA): Statistical copolymer of **diisopropyl fumarate** and benzyl acrylate

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of the protons (<sup>1</sup>H NMR) and carbon atoms (<sup>13</sup>C NMR) in the copolymer, allowing for the determination of the copolymer composition and microstructure.

### <sup>1</sup>H-NMR Spectroscopy

| Chemical Shift ( $\delta$ , ppm) | Assignment                                                                    | Copolymer System  | Source |
|----------------------------------|-------------------------------------------------------------------------------|-------------------|--------|
| ~1.17                            | Methyl protons of isopropyl group (-CH(CH <sub>3</sub> ) <sub>2</sub> )       | Poly(NBA-co-DIPF) | [4]    |
| ~2.81                            | Methine proton in the polymer backbone (-CH-)                                 | Poly(NBA-co-DIPF) | [4]    |
| ~4.90                            | Methine proton of the isopropyl group (-O-CH(CH <sub>3</sub> ) <sub>2</sub> ) | Poly(NBA-co-DIPF) | [4]    |
| 7.52 - 8.14                      | Aromatic protons (Ar-H)                                                       | Poly(NBA-co-DIPF) | [4]    |

### <sup>13</sup>C-NMR Spectroscopy

| Chemical Shift ( $\delta$ , ppm) | Assignment                                                                   | Copolymer System    | Source |
|----------------------------------|------------------------------------------------------------------------------|---------------------|--------|
| 21.84                            | Methyl carbons ( $-\text{CH}_3$ )                                            | Poly(DIPF-stat-BzA) | [5]    |
| 35.42                            | Methylene carbon in the backbone ( $-\text{CH}_2-$ )                         | Poly(DIPF-stat-BzA) | [5]    |
| 41.63                            | Methine carbon of benzyl acrylate unit ( $-\text{CH}-\text{COOBz}$ )         | Poly(DIPF-stat-BzA) | [5]    |
| 43.98                            | Methine carbon of diisopropyl fumarate unit ( $-\text{CH}-\text{COOisPr}$ )  | Poly(DIPF-stat-BzA) | [5]    |
| 66.56                            | Methylene carbon of the benzyl group ( $-\text{O}-\text{CH}_2-$ )            | Poly(DIPF-stat-BzA) | [5]    |
| 128.35 - 128.65                  | Aromatic carbons (4 ArC)                                                     | Poly(DIPF-stat-BzA) | [5]    |
| 136.12                           | Aromatic carbon adjacent to the methylene group (ArC, $\alpha\text{-CH}_2$ ) | Poly(DIPF-stat-BzA) | [5]    |
| 172.49                           | Carbonyl carbon of diisopropyl fumarate unit ( $-\text{CO}-\text{OisPr}$ )   | Poly(DIPF-stat-BzA) | [5]    |
| 174.37                           | Carbonyl carbon of benzyl acrylate unit ( $-\text{CO}-\text{Bz}$ )           | Poly(DIPF-stat-BzA) | [5]    |

## Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **diisopropyl fumarate** copolymers based on methods reported in the literature.

## Infrared (IR) Spectroscopy Protocol

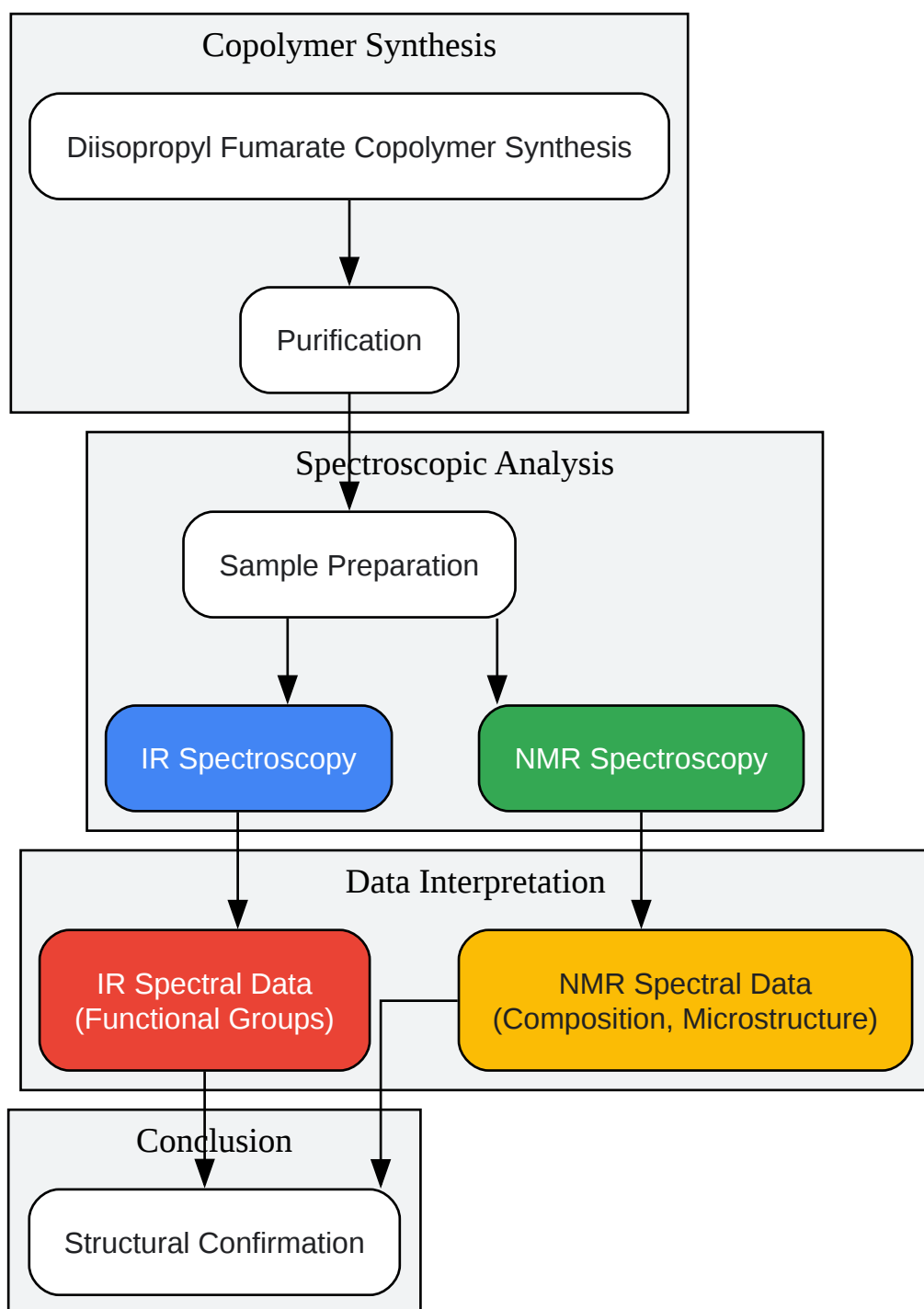
- **Sample Preparation:** A solution of the copolymer (e.g., 10% w/v in chloroform) is prepared.<sup>[5]</sup>
- **Film Casting:** A small amount of the polymer solution is cast as a capillary film onto a sodium chloride (NaCl) window.<sup>[5]</sup>
- **Solvent Evaporation:** The solvent is allowed to evaporate completely, leaving a thin film of the polymer on the NaCl window.
- **Data Acquisition:** The IR spectrum is recorded using an FTIR spectrometer.

## NMR Spectroscopy Protocol

- **Sample Preparation:** Approximately 5 mg of the copolymer is dissolved in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>) to a concentration of about 10% w/v.<sup>[4][5]</sup>
- **NMR Tube:** The solution is transferred to a standard 5 mm NMR tube.
- **Data Acquisition:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on an NMR spectrometer (e.g., 200 MHz).<sup>[5]</sup> The spectra are typically recorded at a constant temperature, such as 35°C.<sup>[5]</sup>
- **Data Processing:** The obtained spectra are processed, which includes Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **diisopropyl fumarate** copolymers.



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Caption: Workflow for the synthesis and spectroscopic characterization of **diisopropyl fumarate** copolymers.

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